

Telaglenastat stability in DMSO and cell culture media

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Compound of Interest

Compound Name: Telaglenastat

Cat. No.: B611280

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Telaglenastat Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **telaglenastat** in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **telaglenastat** stock solutions?

A1: The recommended solvent for preparing stock solutions of **telaglenastat** is dimethyl sulfoxide (DMSO).^{[1][2][3][4]} It is advisable to use fresh, anhydrous DMSO, as the presence of moisture can reduce the solubility of **telaglenastat**.^[1]

Q2: How should I store **telaglenastat** as a powder and as a stock solution in DMSO?

A2: Recommendations for the storage of **telaglenastat** are summarized in the table below. To avoid repeated freeze-thaw cycles, it is best practice to aliquot stock solutions into single-use volumes.

Q3: How stable is **telaglenastat** in aqueous solutions or cell culture media?

A3: **Telaglenastat** is sparingly soluble in aqueous buffers and is expected to have limited stability. It is recommended to prepare fresh aqueous solutions for immediate use and not to store them for more than one day. While specific quantitative data on the half-life of **telaglenastat** in various cell culture media is not readily available in published literature, it is

best practice to add the compound to the cell culture medium immediately before starting the experiment.

Q4: Are there any known degradation products of **telaglenastat**?

A4: Specific degradation products of **telaglenastat** in DMSO or cell culture media have not been detailed in the reviewed literature. However, based on its chemical structure, which includes amide bonds, hydrolysis could be a potential degradation pathway in aqueous environments.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Precipitation observed in DMSO stock solution upon storage.	- The concentration of the stock solution is too high. - The DMSO used was not anhydrous, leading to decreased solubility. - The storage temperature was not optimal.	- Ensure the stock solution concentration is within the recommended solubility limits. - Use fresh, high-quality, anhydrous DMSO. - Store stock solutions at -20°C or -80°C as recommended. Gentle warming and vortexing may help to redissolve the precipitate.
Inconsistent experimental results.	- Degradation of telaglenastat in cell culture media during the experiment. - Instability of telaglenastat in the working solution.	- Prepare fresh dilutions of telaglenastat in cell culture media for each experiment. - Minimize the time between the preparation of the final dilution and its addition to the cells. - Consider performing a stability study in your specific cell culture medium (see Experimental Protocol below).
Reduced or no activity of the compound.	- Improper storage of the stock solution leading to degradation. - Multiple freeze-thaw cycles of the stock solution.	- Ensure that stock solutions are stored at the correct temperature and are not subjected to frequent freeze-thaw cycles. - Use freshly prepared stock solutions or aliquots that have been stored correctly.

Stability of Telaglenastat

Summary of Storage and Stability Data

Telaglenastat Powder

Storage Temperature	Shelf Life
-20°C	3 years
4°C	2 years

Telaglenastat in DMSO

Storage Temperature	Shelf Life
-80°C	1 year
-20°C	1 month to 6 months ^[1]

Note: The stability of solutions can be formulation-dependent. The provided data is a general guideline from supplier information.

Experimental Protocols

Protocol for Assessing Telaglenastat Stability in Cell Culture Media

This protocol outlines a general method using High-Performance Liquid Chromatography (HPLC) to determine the stability of **telaglenastat** in a specific cell culture medium.

Materials:

- **Telaglenastat**
- Anhydrous DMSO
- Your specific cell culture medium (e.g., RPMI-1640, DMEM)
- HPLC system with a suitable detector (e.g., UV)
- C18 reverse-phase HPLC column
- Acetonitrile (ACN), HPLC grade

- Water, HPLC grade
- Formic acid or Trifluoroacetic acid (TFA), HPLC grade
- Sterile microcentrifuge tubes
- Incubator (37°C, 5% CO₂)

Procedure:

- Preparation of **Telaglenastat** Stock Solution: Prepare a concentrated stock solution of **telaglenastat** (e.g., 10 mM) in anhydrous DMSO.
- Preparation of Working Solution: Dilute the **telaglenastat** stock solution in your cell culture medium to the final working concentration used in your experiments (e.g., 1 µM).
- Time-Point Sampling:
 - Immediately after preparation (T=0), take an aliquot of the working solution.
 - Incubate the remaining working solution under your standard cell culture conditions (e.g., 37°C, 5% CO₂).
 - Collect aliquots at various time points (e.g., 2, 4, 8, 12, 24, 48, and 72 hours).
- Sample Preparation for HPLC:
 - For each time point, mix the aliquot with an equal volume of cold acetonitrile to precipitate proteins from the medium.
 - Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
 - Carefully transfer the supernatant to an HPLC vial.
- HPLC Analysis:
 - Analyze the samples using a C18 reverse-phase column.

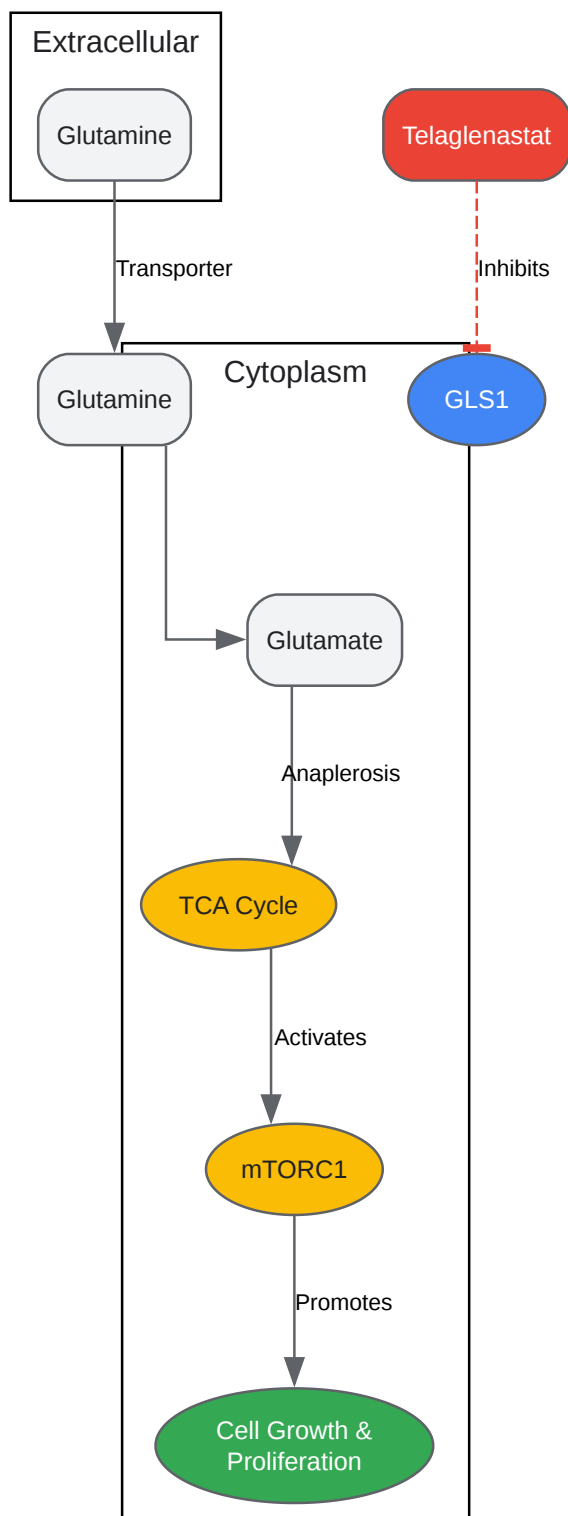
- Use a suitable mobile phase gradient, for example, a mixture of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Monitor the elution of **telaglenastat** at its maximum absorbance wavelength.
- Data Analysis:
 - Determine the peak area of **telaglenastat** at each time point.
 - Calculate the percentage of **telaglenastat** remaining at each time point relative to the T=0 sample.
 - Plot the percentage of remaining **telaglenastat** against time to determine its stability profile and estimate its half-life in the medium.

Visualizations

Telaglenastat Mechanism of Action

Telaglenastat is a potent and selective inhibitor of glutaminase 1 (GLS1), a key enzyme in cancer cell metabolism. By blocking the conversion of glutamine to glutamate, **telaglenastat** disrupts the anaplerotic flux into the TCA cycle and inhibits the mTORC1 signaling pathway, which is crucial for cell growth and proliferation.

Telaglenastat Mechanism of Action

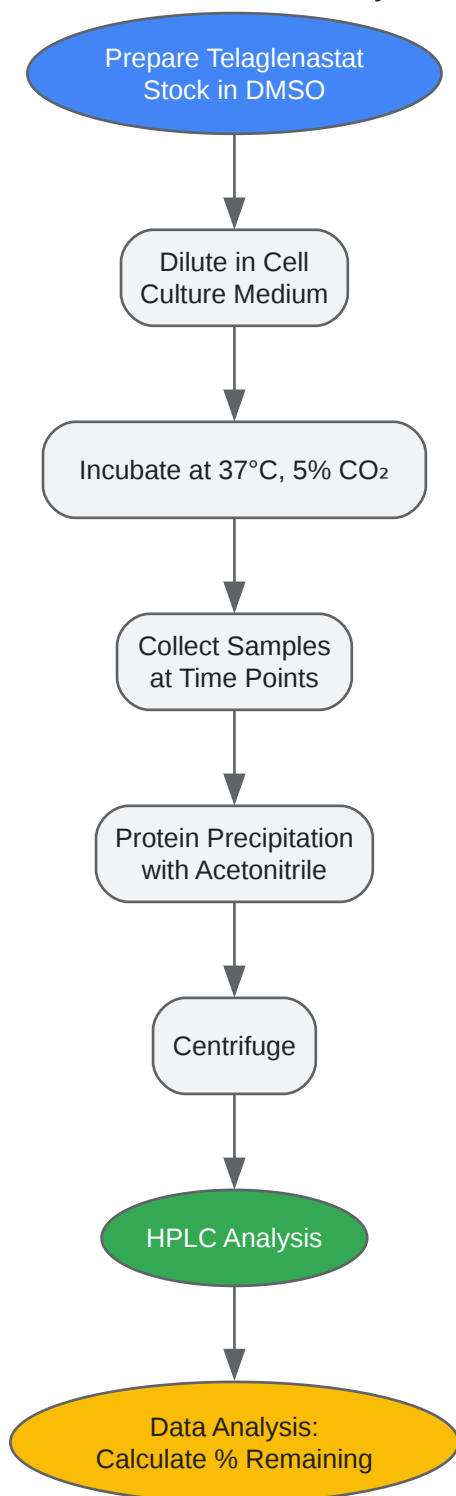
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Caption: **Telaglenastat** inhibits GLS1, blocking glutamine to glutamate conversion.

Experimental Workflow for Stability Assessment

The following diagram illustrates the key steps in determining the stability of **telaglenastat** in cell culture media.

Experimental Workflow for Stability Assessment



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